

what is the chemical structure of methyl chloroformate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl chloroformate

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An In-depth Technical Guide to Methyl Chloroformate

For Researchers, Scientists, and Drug Development Professionals

Methyl chloroformate (MCF), with the chemical formula ClCOOCH_3 , is a significant reagent in organic synthesis, primarily utilized for the introduction of the methoxycarbonyl protecting group and in the preparation of various pharmaceuticals and agrochemicals. This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and reactivity, supplemented with detailed experimental protocols and safety information.

Chemical Structure and Identification

Methyl chloroformate is the methyl ester of chloroformic acid. The molecule features a central carbonyl group bonded to a chlorine atom and a methoxy group.

- IUPAC Name: Methyl carbonochloridate[1]
- Other Names: Methyl chlorocarbonate, Methoxycarbonyl chloride, MCF[2][3][4]
- CAS Number: 79-22-1[1][3]
- Chemical Formula: $\text{C}_2\text{H}_3\text{ClO}_2$ [3][5][6]

- SMILES: COC(Cl)=O[\[7\]](#)

Physicochemical Properties

Methyl chloroformate is a colorless to pale yellow, oily liquid with a pungent odor.[\[1\]](#)[\[5\]](#) It is highly volatile and flammable. The key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	94.49 g/mol	[1] [8]
Boiling Point	70-72 °C (158-162 °F; 343-345 K)	[1] [6]
Melting Point	-61 °C	[5] [8] [9]
Density	1.223 g/mL at 25 °C	[1] [7]
Vapor Density	3.26 (vs air)	[7]
Vapor Pressure	4.8 psi (20 °C)	[7]
Flash Point	10 °C (50 °F)	[1]
Refractive Index	n _{20/D} 1.387	[7]
Solubility	Hydrolyzes in water. Miscible with ether, benzene, and alcohol.	[1] [10] [11]

Synthesis of Methyl Chloroformate

The primary industrial method for synthesizing **methyl chloroformate** is the reaction of anhydrous methanol with phosgene.[\[1\]](#)[\[12\]](#)

Experimental Protocol: Synthesis from Methanol and Phosgene

This protocol is adapted from established laboratory procedures for the preparation of **methyl chloroformate**.[\[12\]](#)

Materials:

- Anhydrous methanol
- Phosgene (gas)
- **Methyl chloroformate** (for initiating the reaction)
- Calcium chloride (for drying)
- Ice-water bath

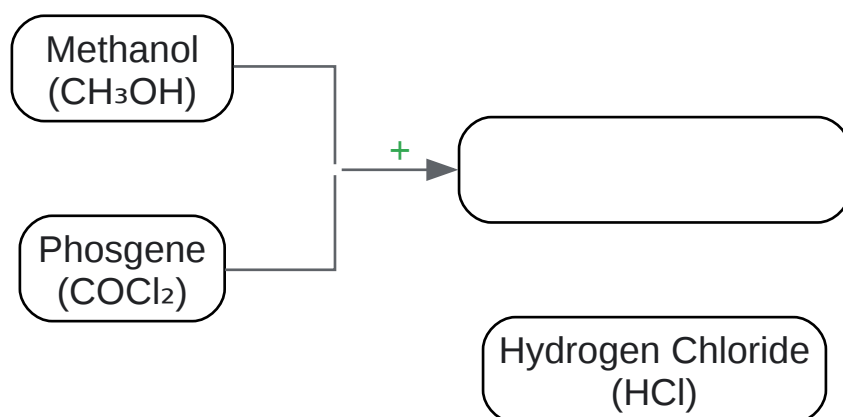
Equipment:

- Reaction flask equipped with a dropping funnel, a gas inlet tube, and a gas exit tube.
- Separatory funnel
- Distillation apparatus

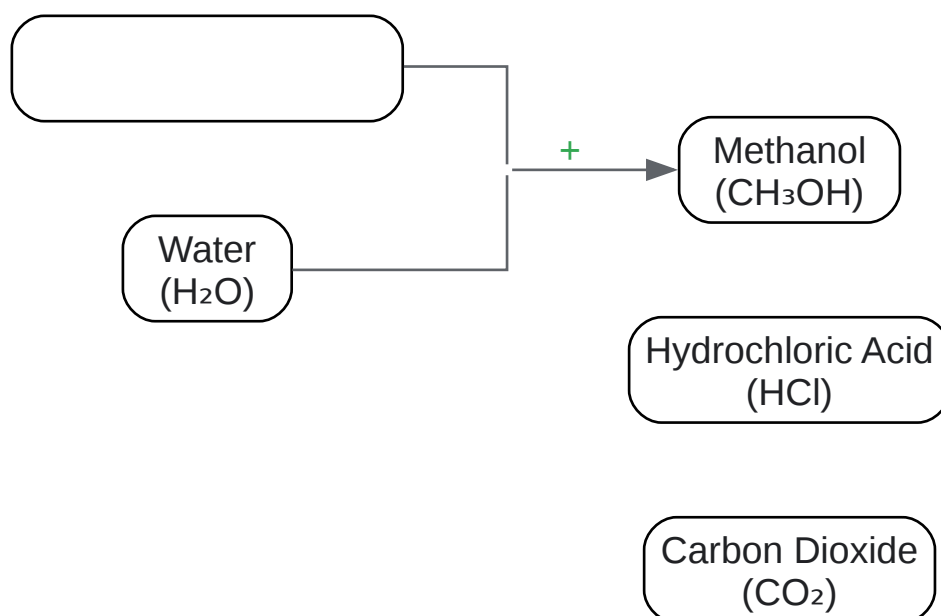
Procedure:

- Place 10 mL of **methyl chloroformate** into the reaction flask to act as a solvent and to help absorb the phosgene.
- Cool the reaction flask to 0 °C using an ice-water bath.
- Bubble chlorine-free phosgene gas through the cooled **methyl chloroformate**.
- Add approximately one-third of the total required anhydrous methanol from the dropping funnel to the reaction mixture all at once.
- Continue to bubble phosgene through the mixture. The reaction is exothermic, and the temperature should be maintained at a low level to prevent the formation of the side-product, dimethyl carbonate.
- Add the remaining methanol portion-wise as the phosgene is absorbed.

- Once the reaction is complete (indicated by the cessation of phosgene absorption), transfer the reaction mixture to a separatory funnel containing cold water.
- The denser layer of **methyl chloroformate** will separate. Wash this layer twice with cold water.
- Dry the washed **methyl chloroformate** over anhydrous calcium chloride.
- Purify the product by fractional distillation, collecting the fraction that boils between 69-72 °C. The expected yield is approximately 70% of the theoretical value.[12]



Synthesis of Methyl Chloroformate



Hydrolysis of Methyl Chloroformate

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- To cite this document: BenchChem. [what is the chemical structure of methyl chloroformate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043013#what-is-the-chemical-structure-of-methyl-chloroformate]

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